

Ferric Pyrophosphate Citrate: A Technical Overview of its Molecular Characteristics and Analysis

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Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

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For Researchers, Scientists, and Drug Development Professionals

Ferric pyrophosphate citrate is a complex iron formulation utilized in clinical settings, particularly for the management of iron deficiency in patients with chronic kidney disease undergoing hemodialysis. Unlike well-defined crystalline compounds, **ferric pyrophosphate citrate** is a complex mixture, leading to variability in its reported molecular formula and weight. This technical guide provides an in-depth exploration of its molecular characteristics, the analytical methods for its characterization, and its mechanism of action.

The Complex Nature of Ferric Pyrophosphate Citrate: Molecular Formula and Weight

The chemical identity of **ferric pyrophosphate citrate** is not represented by a single, universally accepted molecular formula. Instead, it is described as a soluble, complex iron salt where ferric iron (Fe^{3+}) is chelated by pyrophosphate and citrate ions.^{[1][2]} This complexity arises from the manufacturing process, which can result in varying ratios of the constituent ions

and the inclusion of other components like sodium and sulfate.[1][3] Consequently, different sources report a range of molecular formulas and corresponding molecular weights.

A summary of the reported molecular formulas and weights is presented in the table below, reflecting the heterogeneous nature of this iron complex.

Molecular Formula	Approximate Molecular Weight (g/mol)	Source(s)
$\text{Fe}_4(\text{C}_6\text{H}_4\text{O}_7)_3(\text{H}_2\text{P}_2\text{O}_7)_2(\text{P}_2\text{O}_7)$	1313	[4][5]
$\text{C}_{18}\text{H}_{24}\text{Fe}_4\text{O}_{42}\text{P}_6$	1321.6	[6][7][8]
$\text{Fe}_4\text{O}_{21}\text{P}_6$	745.21	[9]
$\text{C}_6\text{H}_8\text{O}_7 \cdot 2\text{Fe} \cdot \text{xH}_4\text{O}_7\text{P}_2 \cdot \text{Na}$	Not specified	[10]
$\text{Na}_{12}[(\text{Fe}^{3+})_4(\text{cit}^{4-})_3(\text{pyrophosphate}^{4-})_3]\text{Na}_{12}(\text{SO}_4)_6 \cdot 7\text{H}_2\text{O}$	Not specified	[11]

The historical term for this class of compounds is "soluble ferric pyrophosphate" (SFP), which has been in use for over a century as an oral iron supplement and for food fortification.[4] The variability in composition has been a known characteristic of these preparations.[1]

Physicochemical Characterization and Experimental Protocols

Due to its complex nature, a multi-faceted analytical approach is required to characterize **ferric pyrophosphate citrate**. Key experimental techniques include X-ray Absorption Spectroscopy (XAS) for elucidating the iron coordination environment and Ion Chromatography (IC) for determining the ionic composition.

Experimental Protocol 1: Structural Analysis by X-ray Absorption Spectroscopy (XAS)

XAS is a powerful technique for determining the local atomic structure around a specific element, in this case, iron. It provides information on the coordination number, bond distances, and neighboring atoms.

Methodology:

- **Sample Preparation:** Solid **ferric pyrophosphate citrate** powder is pressed into a uniform pellet. For solution-phase analysis, the complex is dissolved in deionized water to a specific concentration (e.g., 10 mM).[\[11\]](#)
- **Data Acquisition:** Iron K-edge (7112 eV) X-ray absorption fine structure (XAFS) measurements are performed at a synchrotron light source. Data is collected in transmission or fluorescence mode, depending on the sample concentration.
- **Data Analysis:** The acquired XAS data is processed to separate the Extended X-ray Absorption Fine Structure (EXAFS) oscillations. The EXAFS data is then Fourier transformed to obtain a radial distribution function, which provides information about the distances to neighboring atoms. The data is fitted to theoretical models to determine the coordination number and bond lengths of the iron center.[\[11\]](#)

XAS studies have indicated that in the solid state, iron (III) is complexed with both pyrophosphate and citrate molecules.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocol 2: Ionic Profile by Ion Chromatography (IC)

Ion chromatography is employed to quantify the amounts of various anions and cations present in the **ferric pyrophosphate citrate** complex, providing a detailed ionic profile.[\[14\]](#)

Methodology:

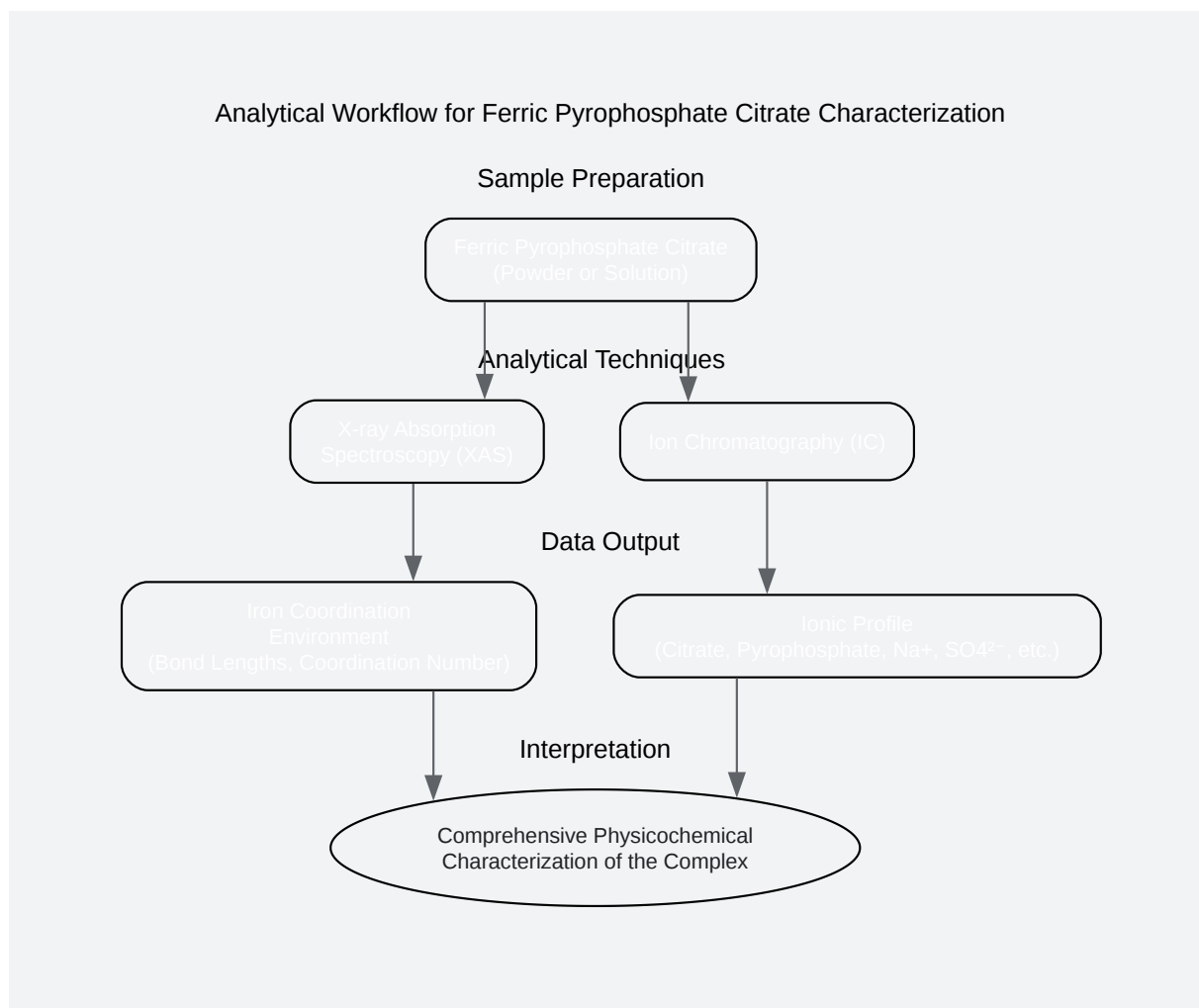
- **Sample Preparation:** A known weight of **ferric pyrophosphate citrate** is dissolved in a precise volume of deionized water to create a stock solution. This solution is then further diluted to fall within the calibration range of the instrument.
- **Anion Analysis (Suppressed Conductivity Detection):**
 - **Instrumentation:** A high-performance ion chromatography system equipped with an anion-exchange column (e.g., a hydroxide-selective column), a suppressor, and a conductivity detector.

- Mobile Phase: A potassium hydroxide or carbonate/bicarbonate gradient is typically used to separate the anions of interest (citrate, pyrophosphate, phosphate, sulfate).
- Analysis: The prepared sample is injected into the IC system, and the retention times and peak areas of the separated anions are compared to those of known standards for quantification.[\[14\]](#)
- Cation Analysis (Non-Suppressed Conductivity Detection):
 - Instrumentation: An IC system with a cation-exchange column and a conductivity detector.
 - Mobile Phase: An acidic eluent, such as methanesulfonic acid, is used to separate cations like sodium.
 - Analysis: Similar to anion analysis, the sample is injected, and the cation concentrations are determined by comparison with calibration standards.[\[14\]](#)

Mechanism of Action: Direct Iron Donation

The primary mechanism of action of **ferric pyrophosphate citrate** involves the direct donation of iron to transferrin, the body's iron transport protein.[\[4\]](#) This process bypasses the reticuloendothelial system, where many other intravenous iron preparations are processed.

The workflow for the analytical characterization of **ferric pyrophosphate citrate** is depicted in the following diagram:



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